

Using "N-(Oxolan-3-yl)azetidin-3-amine" in parallel synthesis

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Compound of Interest

Compound Name: *N-(Oxolan-3-yl)azetidin-3-amine*

Cat. No.: *B13180985*

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N-(Oxolan-3-yl)azetidin-3-amine: A Privileged sp^3 -Rich Diamine Scaffold for High-Throughput Parallel Synthesis

The "Escape from Flatland" Imperative

In modern drug discovery, the over-reliance on planar, sp^2 -hybridized cross-coupling chemistries has historically led to libraries with poor physicochemical properties, high attrition rates, and off-target toxicity. The paradigm shift toward increasing the fraction of sp^3 -hybridized carbons (F_{sp^3}) has proven critical for improving aqueous solubility, lowering melting points, and ultimately enhancing clinical success [1].

Within this context, **N-(Oxolan-3-yl)azetidin-3-amine** (CAS: 1518073-58-9) emerges as a highly valuable building block. Comprising a 4-membered azetidine ring and a 5-membered oxolane (tetrahydrofuran) ring connected by a secondary amine, this scaffold offers an F_{sp^3} of 1.0. Recent synthetic methodologies have streamlined the accessibility of such 3-aminoazetidines, embedding them as privileged motifs in medicinal chemistry [2]. For parallel synthesis and automated library generation, this diamine provides two distinct vectors for diversification, allowing researchers to rapidly generate lead-like, 3D-complex libraries.

Physicochemical Profiling & Quantitative Data

To effectively utilize this scaffold in automated workflows, one must understand its baseline metrics. The table below summarizes the quantitative data that dictates its behavior in parallel synthesis.

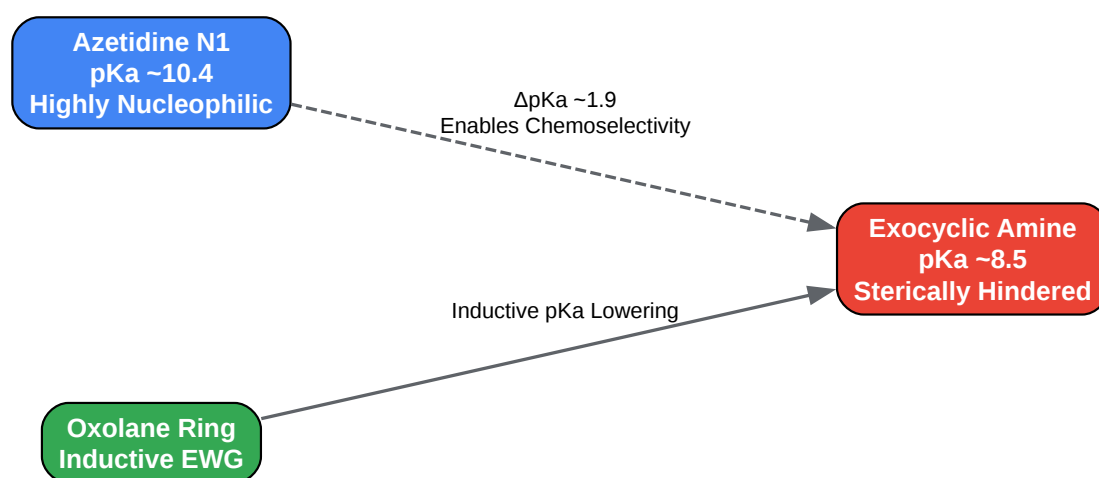
Physicochemical Property	Value	Implication for Parallel Synthesis
Molecular Formula	C ₇ H ₁₄ N ₂ O	Low molecular weight allows for extensive bi-directional elaboration.
Molecular Weight	142.20 g/mol	Ideal starting point for Fragment-Based Drug Discovery (FBDD).
Fsp ³ (sp ³ Fraction)	1.0 (7/7 carbons)	Maximizes 3D spatial complexity and aqueous solubility.
Azetidine N1 pKa	~10.4	Highly basic and nucleophilic; the kinetically favored site of reaction.
Exocyclic N pKa	~8.5	Less basic due to inductive effects; requires harsher coupling conditions.
cLogP	-0.5	Highly polar; perfectly offsets the lipophilicity of appended aromatic groups.

Mechanistic Causality: Exploiting the ΔpK_a Advantage

The most powerful aspect of **N-(Oxolan-3-yl)azetidin-3-amine** in parallel synthesis is the ability to perform orthogonal functionalization without protecting groups.

The causality behind this lies in the electronic and steric environments of the two nitrogen atoms. The azetidine N1 is a standard secondary cyclic amine with a pKa of ~10.4, making it highly nucleophilic. Conversely, the exocyclic secondary amine is flanked by the electron-withdrawing oxygen of the oxolane ring and the nitrogen of the azetidine ring. These inductive effects lower its pKa to ~8.5. Furthermore, the exocyclic amine is sterically hindered by the two adjacent saturated rings.

By carefully tuning the base, temperature, and electrophile reactivity, an Application Scientist can selectively functionalize the azetidine N1 first, leaving the exocyclic amine pristine for late-stage diversification.

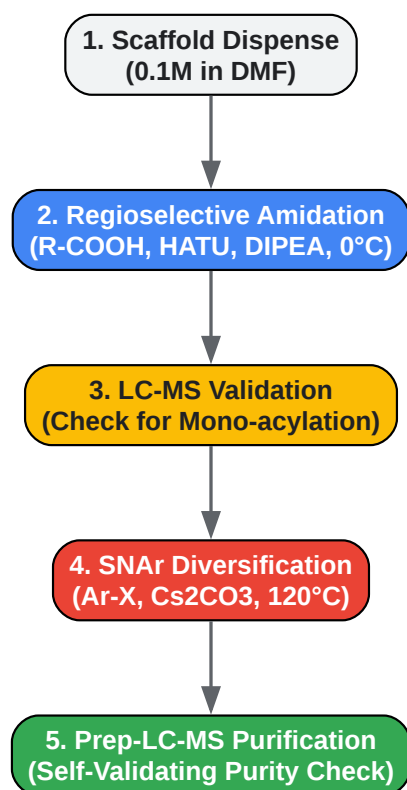


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Fig 1. Mechanistic basis for orthogonal reactivity in **N-(Oxolan-3-yl)azetidin-3-amine**.

Self-Validating Parallel Synthesis Protocols

The following protocols are designed for 96-well plate automated liquid handlers. They incorporate built-in analytical checkpoints to ensure the system is self-validating.



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Fig 2. Self-validating high-throughput parallel synthesis workflow.

Protocol A: Regioselective N1-Amidation (Library Generation)

Objective: Chemoselectively acylate the azetidine N1 while leaving the exocyclic amine unreacted. Causality: We utilize N,N-Diisopropylethylamine (DIPEA). With a pKa of ~10.5, DIPEA is strong enough to deprotonate the azetidine salt but avoids over-activating the less basic exocyclic amine. The reaction is run at 0 °C to kinetically suppress the reactivity of the sterically hindered exocyclic center.

Step-by-Step Methodology:

- Preparation: Prepare a 0.1 M stock solution of **N-(Oxolan-3-yl)azetidin-3-amine** dihydrochloride in anhydrous DMF.
- Dispensing: Using an automated liquid handler, dispense 500 µL (50 µmol, 1.0 eq) of the scaffold solution into a 96-well deep-well block.
- Base Addition: Add 17.5 µL of DIPEA (100 µmol, 2.0 eq) to each well. Agitate for 5 minutes at room temperature to free-base the scaffold.
- Electrophile Activation: In a separate plate, pre-activate a diverse set of carboxylic acids (52.5 µmol, 1.05 eq) with HATU (52.5 µmol, 1.05 eq) and DIPEA (1.0 eq) in DMF for 10 minutes.
- Coupling: Chill the scaffold plate to 0 °C. Transfer the activated acid solutions to the scaffold plate. Seal and shake at 0 °C for 2 hours, then allow to warm to 20 °C over 1 hour.
- Self-Validation Checkpoint: Aliquot 1 µL from control wells into 99 µL of 1:1 MeCN/H₂O. Run a rapid 2-minute LC-MS gradient.
 - Validation Criteria: The Total Ion Chromatogram (TIC) must show >90% mono-acylated product[M+H]⁺ and <5% di-acylated product. If di-acylation exceeds 5%, the HATU stoichiometry must be reduced to 0.95 eq in future runs.

Protocol B: Late-Stage S_NAr Diversification at the Exocyclic Amine

Objective: Functionalize the remaining exocyclic amine with heteroaryl halides to generate the final library. Causality: Because the exocyclic amine is sterically hindered and electronically deactivated, mild bases and low temperatures will fail. We must employ a strong inorganic base (Cs_2CO_3) and high thermal energy ($120\text{ }^\circ\text{C}$) to drive the Nucleophilic Aromatic Substitution (SNAr).

Step-by-Step Methodology:

- Solvent Exchange (Optional but Recommended): Evaporate the DMF from Protocol A using a centrifugal evaporator. Re-dissolve the crude N1-capped intermediate in anhydrous N-Methyl-2-pyrrolidone (NMP) to a concentration of 0.1 M.
- Reagent Addition: To each well, add the desired heteroaryl halide (e.g., substituted 2-chloropyridines or 4-fluoropyrimidines) at 1.2 eq (60 μmol).
- Base Addition: Add finely powdered anhydrous Cs_2CO_3 (150 μmol , 3.0 eq) to each well. Note: Solid dispensing robots are ideal here to prevent suspension settling issues.
- Reaction: Seal the block with a high-temperature silicone mat and a heavy-duty clamp. Heat the block in a shaker incubator at $120\text{ }^\circ\text{C}$ for 16 hours.
- Filtration & Self-Validation: Cool to room temperature, dilute with 500 μL of DMSO, and filter through a 96-well glass fiber filter plate to remove inorganic salts.
 - Validation Criteria: Submit the filtrate to Prep-LC-MS. The appearance of a strong UV trace at 254 nm (indicating aromatic addition) coupled with the target mass $[\text{M}+\text{H}]^+$ validates the success of the high-temperature SNAr.

References

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